

Storage and handling best practices for N(alpha)-acetylglycyllysyl methyl ester

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Compound of Interest

Compound Name: *N(alpha)-acetylglycyllysyl methyl ester*

Cat. No.: B1665074

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Technical Support Center: N(alpha)-acetylglycyllysyl methyl ester

This technical support center provides researchers, scientists, and drug development professionals with best practices for the storage and handling of **N(alpha)-acetylglycyllysyl methyl ester** (CAS No. 10236-44-9). Below you will find frequently asked questions (FAQs), troubleshooting guides, and experimental protocols to ensure the optimal performance and integrity of this peptide in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **N(alpha)-acetylglycyllysyl methyl ester**?

For long-term stability, **N(alpha)-acetylglycyllysyl methyl ester** should be stored as a lyophilized powder at -20°C. Under these conditions, the product is expected to be stable for up to three years.

Q2: How should I store the peptide once it is reconstituted in a solvent?

Once reconstituted, it is recommended to aliquot the peptide solution and store it at -80°C. In solvent, the peptide should remain stable for up to one year. Avoid repeated freeze-thaw cycles

as this can lead to degradation.

Q3: What is the molecular information for this peptide?

Property	Value
CAS Number	10236-44-9[1][2]
Molecular Formula	C ₁₁ H ₂₁ N ₃ O ₄ [1][2]
Molecular Weight	259.30 g/mol [2]
Canonical SMILES	CC(=O)NCC(=O)NC(CCCCN)C(=O)OC[1]

Q4: In what solvents is **N(alpha)-acetylglycyllysyl methyl ester** soluble?

While specific solubility data is not readily available, peptides of similar structure are often soluble in sterile, deionized water. For peptides with hydrophobic residues, solubility can be enhanced by first dissolving in a minimal amount of a polar, organic solvent such as dimethyl sulfoxide (DMSO) or N,N-dimethylformamide (DMF), followed by dilution with an aqueous buffer.

Q5: What is a primary application of this peptide?

N(alpha)-acetylglycyllysyl methyl ester can be used as a substrate in direct enzymatic assays. One specific application is in measuring the activity of activated Hageman factor (Factor XIIa), where the enzyme hydrolyzes the peptide bond.

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Peptide

This protocol outlines the general procedure for reconstituting lyophilized **N(alpha)-acetylglycyllysyl methyl ester**.

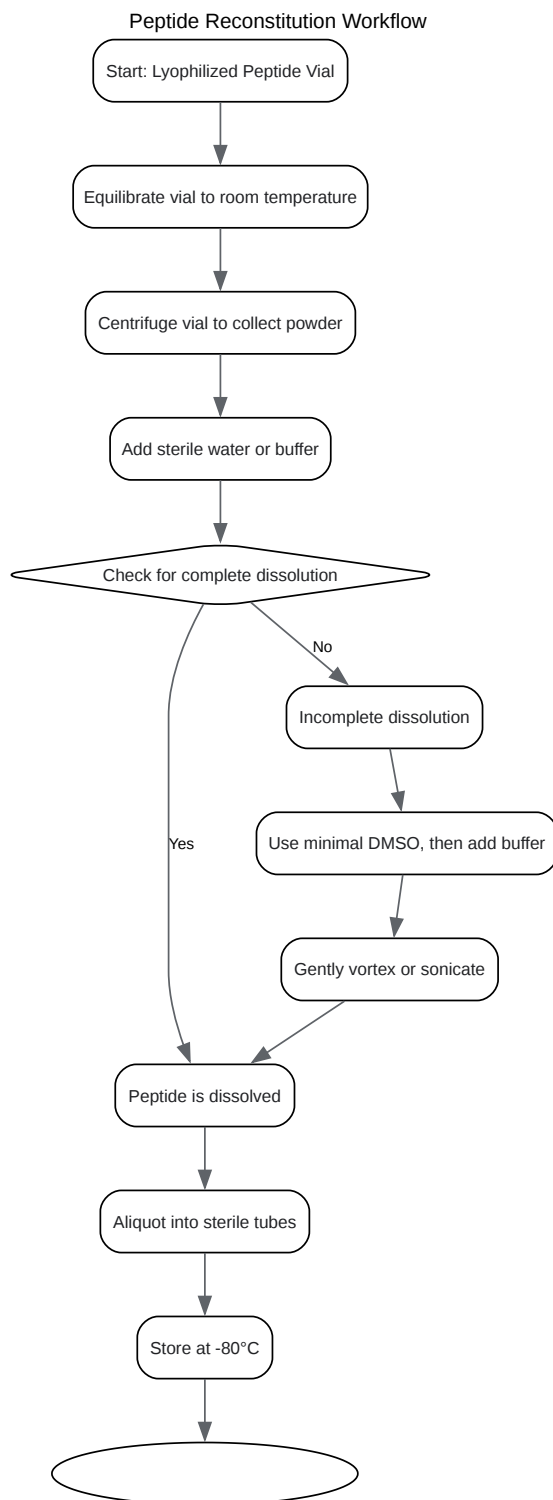
Materials:

- Lyophilized **N(alpha)-acetylglycyllysyl methyl ester**

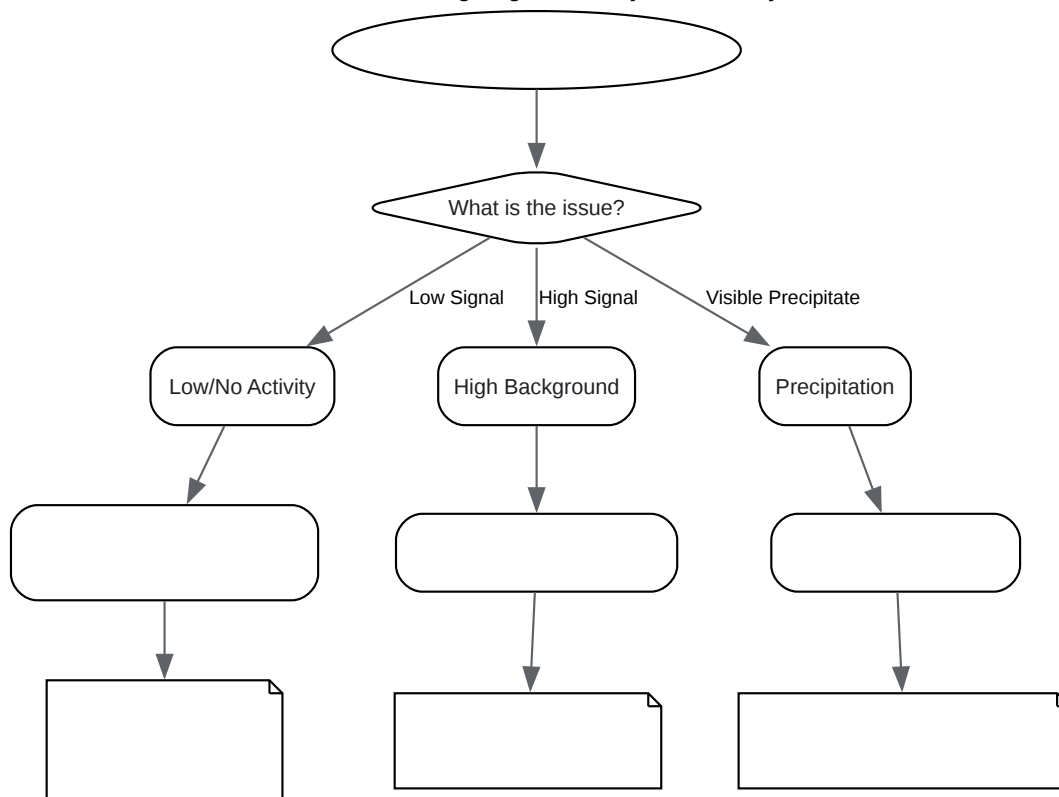
- Sterile, deionized water or appropriate buffer (e.g., Tris, HEPES)
- (Optional) DMSO, high purity
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated micropipettes

Procedure:

- Before opening, bring the vial of lyophilized peptide to room temperature to prevent condensation.
- Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Based on the desired stock concentration, calculate the required volume of solvent.
- Add the appropriate volume of sterile water or buffer to the vial.
- If solubility in aqueous solution is low, first dissolve the peptide in a small volume of DMSO and then slowly add the aqueous buffer to the desired final concentration.
- Gently vortex or sonicate the vial to ensure the peptide is fully dissolved. Visually inspect the solution to ensure there are no particulates.
- Aliquot the reconstituted peptide into sterile, low-protein-binding microcentrifuge tubes for storage at -80°C .



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Email: info@benchchem.com